

# Chloropentafluorobenzene: A Comprehensive Material Safety Data Sheet (MSDS) Technical Guide

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## Compound of Interest

Compound Name: Chloropentafluorobenzene

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This technical guide provides an in-depth overview of the material safety data for **Chloropentafluorobenzene** (C<sub>6</sub>ClF<sub>5</sub>), designed for researchers, scientists, and professionals in drug development. It consolidates critical safety information, handling procedures, and experimental data into a structured and accessible format.

## Chemical Identification

**Chloropentafluorobenzene** is a fluorinated aromatic compound used in various applications, including the synthesis of advanced materials, pharmaceuticals, and specialty lubricants.<sup>[1]</sup>

Identifier	Value
IUPAC Name	1-chloro-2,3,4,5,6-pentafluorobenzene <sup>[2]</sup>
CAS Number	344-07-0 <sup>[1][2][3][4][5][6]</sup>
Synonyms	Pentafluorochlorobenzene, Benzene, chloropentafluoro-, Chloroperfluorobenzene, Pentafluorophenyl chloride <sup>[2][3][5][7]</sup>
Molecular Formula	C <sub>6</sub> ClF <sub>5</sub> <sup>[1][2][3][7]</sup>
Molecular Weight	202.51 g/mol <sup>[1][2][7]</sup>
EC Number	206-450-6 <sup>[2][4][5]</sup>

## Physical and Chemical Properties

The physical and chemical properties of **Chloropentafluorobenzene** are summarized below. It is a clear, colorless liquid at room temperature.[\[1\]](#)[\[4\]](#)[\[7\]](#)

Property	Value
Physical State	Liquid <a href="#">[3]</a> <a href="#">[7]</a>
Appearance	Colorless <a href="#">[3]</a> <a href="#">[7]</a>
Odor	Odorless <a href="#">[3]</a> <a href="#">[7]</a>
Boiling Point	122 - 123 °C / 251.6 - 253.4 °F <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Melting Point	-15.66 °C <a href="#">[1]</a> <a href="#">[4]</a>
Density	1.568 g/mL at 25 °C <a href="#">[4]</a>
Flash Point	116 - 118 °C <a href="#">[4]</a> <a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.424 <a href="#">[4]</a>
Purity	≥ 98% (GC) <a href="#">[1]</a>

## Hazard Identification

**Chloropentafluorobenzene** is classified as harmful if inhaled and can cause skin and eye irritation.[\[2\]](#)[\[3\]](#) The GHS classification and hazard statements are detailed below.

Classification	Code	Description
Signal Word	Warning[3][7]	
GHS Pictogram	GHS06	Skull and Crossbones
Acute Inhalation Toxicity	Category 4[3]	H332: Harmful if inhaled[3][7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2]

## Toxicological Information

The primary health hazard associated with **Chloropentafluorobenzene** is acute toxicity upon inhalation.[3][7] High vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.[3]

Toxicity Type	Classification	Hazard Statement
Acute Inhalation Toxicity (Vapors)	Category 4[3]	H332: Harmful if inhaled[3][7]
Acute Inhalation Toxicity	Category 3	H331: Toxic if inhaled
Safety Profile	-	Experimental teratogenic effects and mutation data have been reported.[4] When heated to decomposition, it emits toxic vapors of F <sup>-</sup> and Cl <sup>-</sup> . [4]

## Safety and Handling Protocols

Proper safety protocols are essential when handling **Chloropentafluorobenzene** to minimize exposure and ensure a safe laboratory environment.

Immediate action is required in case of exposure. The following table outlines the recommended first-aid procedures.

Exposure Route	First-Aid Protocol
Inhalation	Remove the individual from the exposure area to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek medical attention. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[9]</a> <a href="#">[11]</a>
Ingestion	Clean the mouth with water. Do not induce vomiting. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[12]</a>

In case of a fire involving **Chloropentafluorobenzene**, appropriate extinguishing media and procedures must be used. Thermal decomposition can release irritating and toxic gases, including carbon monoxide, carbon dioxide, gaseous hydrogen fluoride, and hydrogen chloride gas.[\[3\]](#)

Measure	Recommendation
Suitable Extinguishing Media	Water spray, carbon dioxide (CO <sub>2</sub> ), dry chemical, or chemical foam.[3][8]
Unsuitable Extinguishing Media	No information available.[3]
Protective Equipment	Firefighters should wear self-contained breathing apparatus and full protective clothing. [13][14]

For accidental spills, ensure adequate ventilation and use personal protective equipment.[3] Spills should be soaked up with inert absorbent material (e.g., sand, silica gel) and collected into suitable, closed containers for disposal.[3]

Aspect	Recommendation
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe mist, vapors, or spray. Wash hands thoroughly after handling.[3][7] Handle in accordance with good industrial hygiene and safety practices.[3]
Storage	Keep container tightly closed in a dry, cool, and well-ventilated place.[3][7] Recommended storage temperature is 2 - 8 °C.[1]

Appropriate PPE must be worn to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or goggles.[3]
Skin and Body Protection	Wear appropriate protective gloves (Viton® is recommended) and clothing to prevent skin exposure.[3]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded.[7]

## Experimental Methodologies

While detailed experimental protocols for the toxicological studies cited are not available in the provided documentation, a general methodology for a sub-chronic inhalation toxicity study, as referenced for similar chemicals, is described below.

Objective: To evaluate the potential adverse health effects of repeated inhalation exposure to **Chloropentafluorobenzene** over a period of three weeks.

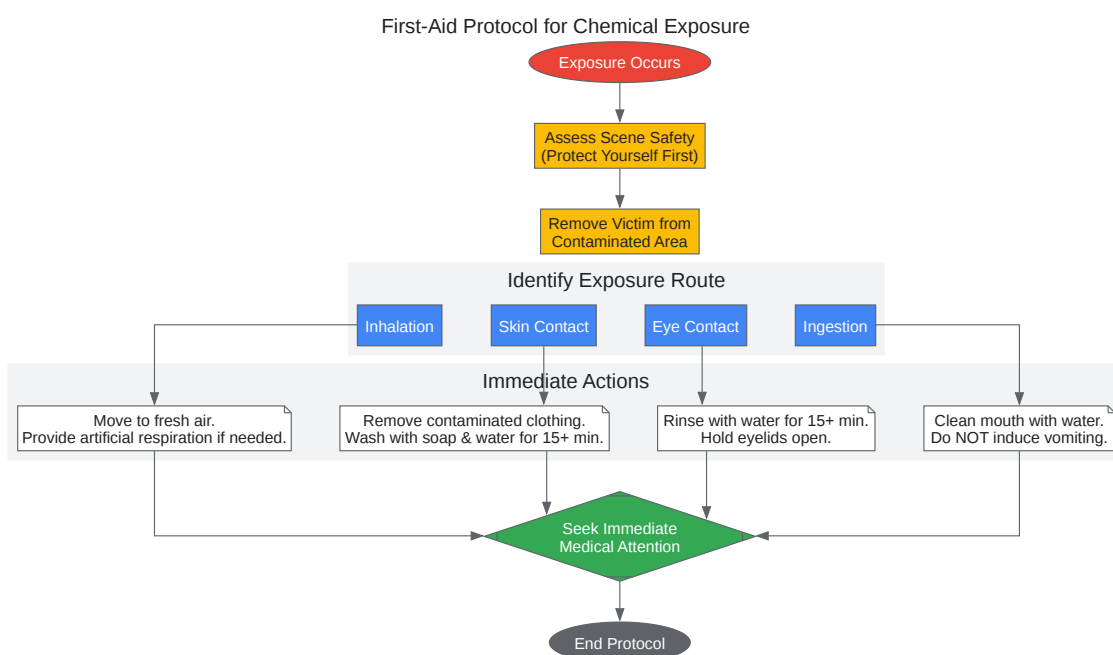
Experimental Protocol Outline:

- Test Animals: Fischer 344 rats and B6C3F1 mice, with an equal number of males and females in each group.
- Exposure Groups: Animals are divided into multiple groups, including a control group exposed to filtered air and test groups exposed to varying concentrations of **Chloropentafluorobenzene** (e.g., 0.25, 0.80, or 2.50 mg/liter of air).
- Exposure Conditions: Animals are exposed for a specified duration daily (e.g., 6 hours/day), five days a week, for three consecutive weeks.
- Parameters Monitored:
  - Clinical Observations: Daily checks for any signs of toxicity, including changes in behavior, appearance, and respiratory function.

- Body Weight: Measured weekly to assess effects on growth rate.
- Post-Mortem Analysis: At the end of the study, animals are euthanized, and a full necropsy is performed. Organs are weighed, and tissues are collected for histopathological examination.
- Data Analysis: Statistical analysis is performed to compare the findings from the exposure groups with the control group to determine any dose-related effects.

## Visualized Safety Workflows

To aid in the practical application of safety procedures, the following workflows are provided in a visual format.

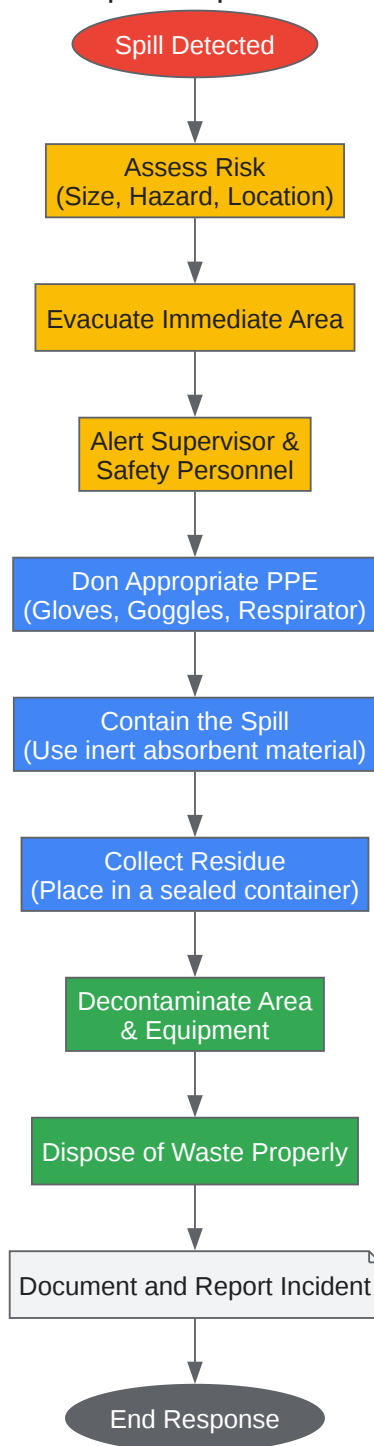


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Caption: Logical workflow for first-aid response to chemical exposure.



## Chemical Spill Response Workflow

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